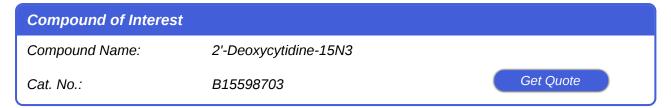




Theoretical Mass of 2'-Deoxycytidine-¹⁵N₃: An Indepth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical mass of 2'-Deoxycytidine-15N3, a stable isotope-labeled variant of the naturally occurring deoxyribonucleoside. The incorporation of three 15N isotopes into the cytidine base offers a powerful tool for a range of research applications, including metabolic tracing, quantification of DNA synthesis, and as an internal standard in mass spectrometry-based assays. This document outlines the calculation of its theoretical mass, details relevant experimental protocols for its analysis, and illustrates its metabolic context.

Quantitative Data Summary

The theoretical mass of a molecule is a fundamental property derived from the sum of the masses of its constituent isotopes. The following table summarizes the atomic masses used in the calculation and presents the theoretical masses for both unlabeled and ¹⁵N₃-labeled 2'-Deoxycytidine.



Component	Standard Atomic Mass (Da)	Isotopic Mass (Da)	Molecular Formula	Contributio n to Unlabeled Mass (Da)	Contributio n to ¹⁵N₃ Labeled Mass (Da)
Carbon (C)	12.011	-	C 9	108.099	108.099
Hydrogen (H)	1.008	-	Н13	13.104	13.104
Oxygen (O)	15.999	-	O ₄	63.996	63.996
Nitrogen (N)	14.007	-	Nз	42.021	-
Nitrogen-15 (¹⁵ N)	-	15.00010889 8	¹⁵ N ₃	-	45.00032669 4
Total	C9H13N3O4	227.220	230.200		

Note: The standard atomic masses are weighted averages of all naturally occurring isotopes of an element. For the calculation of the theoretical mass of a specific isotopic variant, the precise mass of the isotope is used.

Calculation of Theoretical Mass

The theoretical monoisotopic mass of 2'-Deoxycytidine- $^{15}N_3$ is calculated by summing the masses of the most abundant or specified isotopes of each element in its molecular formula ($C_9H_{13}N_3O_4$).

2.1 Theoretical Mass of Unlabeled 2'-Deoxycytidine

The molecular formula for 2'-Deoxycytidine is C₉H₁₃N₃O₄.[1][2][3]

- Carbon (C): 9 atoms × 12.011 Da/atom = 108.099 Da
- Hydrogen (H): 13 atoms × 1.008 Da/atom = 13.104 Da
- Nitrogen (N): 3 atoms × 14.007 Da/atom = 42.021 Da
- Oxygen (O): 4 atoms × 15.999 Da/atom = 63.996 Da



Total Theoretical Mass = 108.099 + 13.104 + 42.021 + 63.996 = 227.220 Da

2.2 Theoretical Mass of 2'-Deoxycytidine-15N3

In this isotopically labeled molecule, the three nitrogen atoms are the stable isotope ¹⁵N, which has an atomic mass of approximately 15.000108898 Da.[4]

- Carbon (C): 9 atoms × 12.011 Da/atom = 108.099 Da
- Hydrogen (H): 13 atoms × 1.008 Da/atom = 13.104 Da
- Nitrogen-15 (¹⁵N): 3 atoms × 15.000108898 Da/atom = 45.000326694 Da
- Oxygen (O): 4 atoms × 15.999 Da/atom = 63.996 Da

Total Theoretical Mass = 108.099 + 13.104 + 45.000326694 + 63.996 = 230.200 Da

Experimental Protocols

The analysis and utilization of 2'-Deoxycytidine-¹⁵N₃ in research settings predominantly involve its synthesis and subsequent detection by mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy.

Synthesis of Isotopically Labeled 2'-Deoxycytidine

The synthesis of ¹⁵N-labeled nucleosides is a multi-step process that can be achieved through various chemical or chemo-enzymatic methods. A general approach involves the synthesis of the ¹⁵N-labeled pyrimidine base (cytosine) followed by its glycosylation with a protected deoxyribose sugar.

General Synthetic Workflow:

- Synthesis of ¹⁵N-labeled Cytosine: This can be accomplished by utilizing starting materials enriched with ¹⁵N, such as ¹⁵NH₄Cl or K¹⁵NO₃, in the chemical synthesis of the pyrimidine ring.
- Preparation of Protected Deoxyribose: The deoxyribose sugar moiety is appropriately protected to ensure regioselective glycosylation.



- Glycosylation: The ¹⁵N-labeled cytosine is coupled with the protected deoxyribose derivative, often via a Vorbrüggen glycosylation or a similar method.
- Deprotection: The protecting groups on the sugar and base are removed to yield the final 2'-Deoxycytidine-¹⁵N₃ product.
- Purification: The final product is purified using techniques such as high-performance liquid chromatography (HPLC).

A recent study describes improved syntheses of isotopically labeled pyrimidine 2'-deoxynucleosides, which could be adapted for ¹⁵N labeling.[5][6][7]

Mass Spectrometry (MS) Analysis

Mass spectrometry is the primary technique for quantifying the incorporation of stable isotopes.

Sample Preparation (from DNA):

- DNA Isolation: Genomic DNA is extracted from cells or tissues that have been cultured with 2'-Deoxycytidine-15N3.
- Enzymatic Hydrolysis: The purified DNA is digested to its constituent deoxynucleosides using a cocktail of enzymes, such as nuclease P1 and alkaline phosphatase.
- Sample Cleanup: The resulting deoxynucleoside mixture is purified, often by solid-phase extraction, to remove enzymes and other contaminants.

LC-MS/MS Analysis:

- Chromatography: The deoxynucleoside mixture is separated using reverse-phase HPLC.
- Mass Spectrometry: The eluent is introduced into a tandem mass spectrometer (MS/MS)
 operating in multiple reaction monitoring (MRM) mode.
 - Parent Ion (Q1): The mass spectrometer is set to select the m/z (mass-to-charge ratio) of the protonated molecular ions of both unlabeled 2'-Deoxycytidine ([M+H]⁺ ≈ 228.1) and 2'-Deoxycytidine-¹⁵N₃ ([M+H]⁺ ≈ 231.1).



- Fragmentation (Q2): The selected parent ions are fragmented in the collision cell. A characteristic fragmentation for deoxynucleosides is the loss of the deoxyribose moiety.
- Product Ion (Q3): A specific product ion (e.g., the protonated cytosine base) is monitored for quantification.
- Quantification: The ratio of the peak areas of the labeled and unlabeled species is used to determine the extent of isotopic incorporation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy can be used to confirm the position of the ¹⁵N labels within the molecule.

Sample Preparation:

 A purified sample of 2'-Deoxycytidine-¹⁵N₃ is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆).

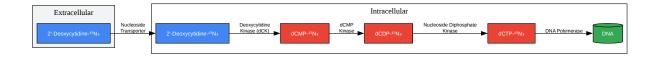
NMR Analysis:

- ¹H-¹⁵N HSQC (Heteronuclear Single Quantum Coherence): This two-dimensional NMR experiment is highly effective for observing the correlations between ¹H and ¹⁵N nuclei that are directly bonded. It will show signals for the protons attached to the ¹⁵N atoms in the cytosine ring, confirming the successful incorporation of the isotopes at the expected positions.
- 15N NMR: A one-dimensional 15N NMR spectrum can also be acquired to observe the chemical shifts of the nitrogen atoms, which will differ from those in the unlabeled compound.

Mandatory Visualizations Metabolic Pathway of 2'-Deoxycytidine

The following diagram illustrates the salvage pathway for 2'-Deoxycytidine, a key metabolic route for the utilization of this nucleoside.



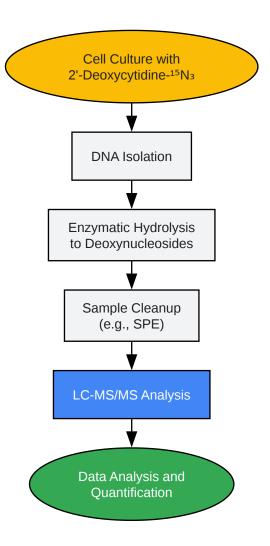


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Caption: Salvage pathway of 2'-Deoxycytidine-15N3.

Experimental Workflow for LC-MS/MS Analysis

This diagram outlines the major steps in the quantification of 2'-Deoxycytidine-15N3 incorporation into DNA.



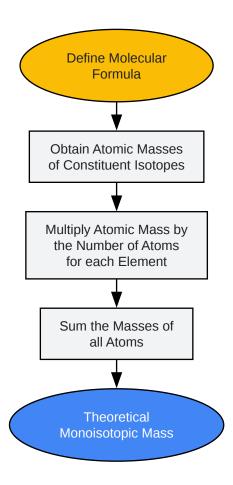


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Caption: Workflow for DNA incorporation analysis.

Logical Relationship of Mass Calculation

The following diagram illustrates the logical flow for calculating the theoretical mass of an isotopically labeled compound.



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Caption: Logic for theoretical mass calculation.

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